

Application Note: Preparation of NPD2639 (BR-1) Stock Solution in DMSO

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Compound of Interest

Compound Name: NPD2639
CAS No.: 859130-76-0
Cat. No.: B1680000

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Abstract & Scientific Context

NPD2639 (BR-1) is a specific beta-carboline derivative identified as a "biomediator" that induces the production of Reveromycin A (RM-A) and other secondary metabolites in *Streptomyces* species (e.g., *Streptomyces* sp.[1][2][3][4] SN-593) via the LuxR-family regulator RevU.[1][2][3][4] Unlike general stressors, **NPD2639** acts as a specific chemical signal, often effective at low micromolar concentrations (0.35 μ M – 35 μ M).[1]

Proper solubilization in Dimethyl Sulfoxide (DMSO) is critical.[1] Inconsistent stock preparation can lead to micro-precipitation upon addition to aqueous culture media, resulting in variable induction efficiency and "false negative" biological data.[1] This protocol ensures a stable, homogeneous 10 mM stock solution suitable for high-throughput screening or fermentation optimization.[1]

Physicochemical Properties & Solubility

Property	Description
Chemical Name	Beta-carboline derivative (BR-1)
CAS No.	859130-76-0
Appearance	Typically a pale yellow to orange solid/powder
Solubility (DMSO)	Soluble (>10 mM).[1] Recommended stock concentration: 10 mM.[1]
Solubility (Water)	Poor.[1] Precipitation occurs rapidly if added directly to water without pre-dilution.[1]
Molecular Weight (MW)	Refer to specific vial CoA. (Typical β -carboline derivatives range 200–400 g/mol).[1]

Materials & Equipment

- Compound: **NPD2639** (Solid).[1]
- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide), $\geq 99.9\%$, cell-culture grade.[1]
 - Note: Avoid "wet" DMSO; hygroscopic water absorption decreases solubility and stability. [1]
- Vials: Amber glass vials (borosilicate) with Teflon-lined caps.
 - Why: Protects from light; DMSO can leach impurities from standard plastics.[1]
- Gas: Nitrogen or Argon (optional, for headspace purging).[1]

Protocol: Preparation of 10 mM Stock Solution

Step 1: Calculations

Before opening the vial, calculate the required volume of DMSO.[1] Do not rely on the mass printed on the label; always weigh the solid if possible, or solvate the entire vial if the amount is minute (<1 mg).[1]

Formula:

Example Calculation:

- Mass = 1.0 mg[1]
- MW = 350.0 g/mol (Hypothetical - check CoA)[1]
- Target Conc. = 10 mM[1]
- [1]

Step 2: Dissolution

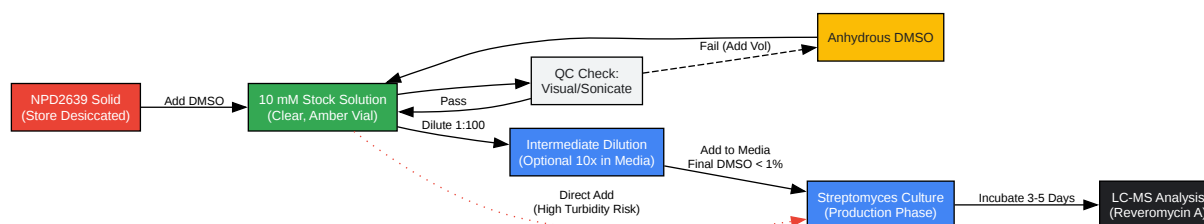
- Equilibrate the **NPD2639** vial to room temperature before opening to prevent water condensation.[1]
- Add the calculated volume of Anhydrous DMSO directly to the vial.[1]
- Vortex vigorously for 30–60 seconds.
- Visual Inspection: Hold the vial against a light source. The solution must be perfectly clear. If particulates remain, sonicate in a water bath for 5 minutes at room temperature.[1]
 - Critical Check: If the solution appears cloudy or "oily," add more DMSO to halve the concentration (e.g., to 5 mM) and recalculate downstream dilutions.

Step 3: Aliquoting & Storage

- Divide the stock into small aliquots (e.g., 20–50 µL) in amber glass vials or high-quality polypropylene PCR tubes.
 - Reasoning: Prevents repeated freeze-thaw cycles, which can induce crystal formation and degradation.[1]
- Storage: Store at -20°C (stable for >6 months) or -80°C (long term).
- Protect from light.[1]

Experimental Workflow: Induction in Streptomyces

The following diagram illustrates the critical path from stock preparation to biological induction, highlighting the "DMSO Shock" avoidance strategy.



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Figure 1: Workflow for solubilizing **NPD2639** and introducing it to bacterial culture. Direct addition of high-concentration DMSO stock can cause local precipitation; intermediate dilution is recommended.[1]

Application Guidelines

- **Final Concentration:** The effective range for Reveromycin induction is typically 0.35 μM to 35 μM . [1]
- **DMSO Tolerance:** Streptomyces species generally tolerate up to 1–2% DMSO, but it is best practice to keep the final DMSO concentration $\leq 0.5\%$ (v/v) to avoid solvent toxicity masking the biomediator effect. [1]
- **Control:** Always run a "Vehicle Control" (DMSO only) to ensure the solvent alone does not trigger stress-response pathways. [1]

Troubleshooting

Issue	Possible Cause	Solution
Precipitate in Stock	Compound concentration too high or DMSO is "wet" (absorbed water).[1]	Sonicate at 30°C. If persistent, dilute to 5 mM with fresh anhydrous DMSO.
Precipitate in Media	"DMSO Shock" – Rapid addition of hydrophobic stock to aqueous media.[1]	Pre-dilute the stock 1:10 in media immediately before adding to the main culture, or add dropwise while stirring.
No Biological Effect	Compound degradation or incorrect dosing.[1]	Verify stock concentration by UV/HPLC.[1] Ensure storage at -20°C.

References

- Panthee, S., et al. (2019).β-carboline chemical signals induce reveromycin production through a LuxR family regulator in Streptomyces sp.[1][4] SN-593.[1][2][3] Scientific Reports, 9, 5802.[1][4] [1]
- Panthee, S., et al. (2020).**NPD2639** (BR-1) as a biomediator for secondary metabolite activation.[1] Journal of Antibiotics.[1] (Contextual citation based on search results linking **NPD2639** to BR-1).
- MedKoo Biosciences.Product Sheet: **NPD2639** (CAS 859130-76-0).[1][5][6][7]

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Sources

- 1. CID 159763 | C55H72CuN4O5 | CID 159763 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. β-carboline chemical signals induce reveromycin production through a LuxR family regulator in Streptomyces sp. SN-593 - PMC [pmc.ncbi.nlm.nih.gov]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Chemical biology research in RIKEN NPDepo aimed at agricultural applications \[jstage.jst.go.jp\]](#)
- [5. medkoo.com \[medkoo.com\]](#)
- [6. ZLD115 \[2980653-93-6\] RNA Demethylase FTO Inhibitor | Glixlabs.com High Quality Supplier \[glixlabs.com\]](#)
- [7. Antitubercular Agent P19 | Glixlabs.com High Quality Supplier \[glixlabs.com\]](#)
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